Solubility Profiling of Phenyl Cyclohexanecarboxylate: Mechanistic Insights & Protocol Design

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Compound of Interest

Compound Name:	*Phenyl cyclohexanecarboxylate*
CAS No.:	*3954-12-9*
Cat. No.:	*B1607289*

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Executive Summary

Phenyl cyclohexanecarboxylate (PCC) (CAS: 3954-12-9) represents a distinct class of lipophilic esters where a flexible aliphatic ring (cyclohexane) is coupled to a rigid aromatic system (phenyl) via an ester linkage.[1][2] With a calculated LogP of approximately 3.8, PCC exhibits a solubility profile dominated by hydrophobic interactions, making it highly soluble in nonpolar organic solvents while presenting significant formulation challenges in aqueous media.

This technical guide provides a rigorous analysis of PCC's solubility thermodynamics, contrasting its behavior in polar versus nonpolar environments. It includes a validated experimental protocol for solubility determination, designed to support researchers in drug development and process chemistry.[3]

Physicochemical Architecture & Solubility Thermodynamics

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To predict and manipulate the solubility of PCC, one must first deconstruct its molecular interactions. The molecule consists of three distinct zones:

- The Lipophilic Core (Cyclohexyl Group): A saturated, non-planar ring that engages primarily in London Dispersion Forces.
- The Aromatic Motif (Phenyl Group): A planar system capable of

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  stacking and weak dipole interactions.
- The Ester Linkage (-COO-): The sole polar region, acting as a hydrogen bond acceptor (but not a donor).

Thermodynamic Drivers

Dissolution is governed by the Gibbs Free Energy equation:

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- In Nonpolar Solvents (e.g., Hexane, Toluene): The enthalpy of mixing (

) is low because the solute-solvent interactions (Van der Waals) are energetically similar to the solute-solute lattice interactions. The entropy term (

) drives the dissolution.
- In Polar Protic Solvents (e.g., Water): The hydrophobic effect dominates. The water network must reorganize around the hydrophobic PCC molecule, leading to a large entropic penalty (decrease in

). Consequently,

  is positive, resulting in negligible solubility.

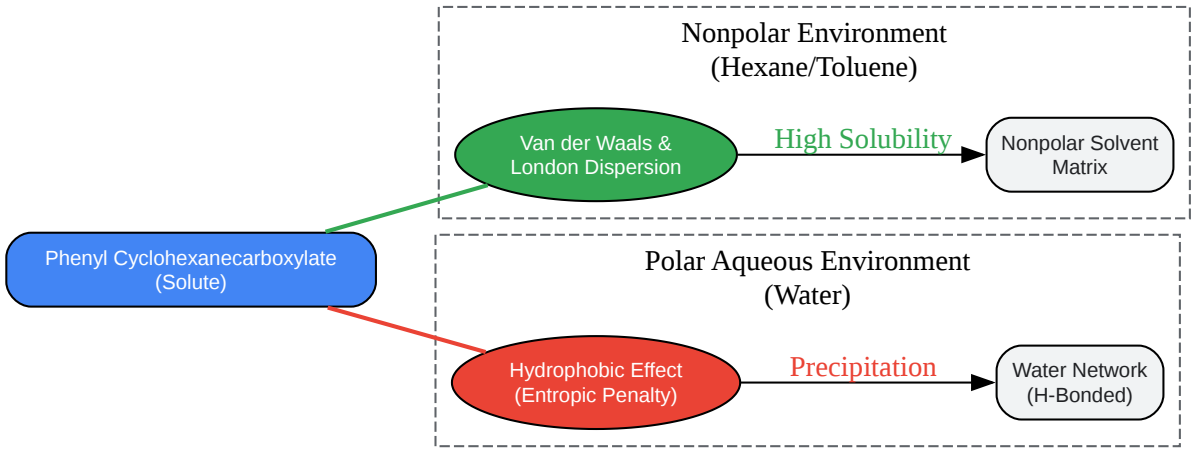
Comparative Solubility Profile

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Solvent Class	Representative Solvents	Interaction Mechanism	Predicted Solubility
Nonpolar	Hexane, Heptane, Toluene	Van der Waals, - stacking (Toluene)	High (>100 mg/mL)
Polar Aprotic	DCM, THF, Ethyl Acetate	Dipole-dipole, Dispersion	High (50–100 mg/mL)
Polar Protic (Alcohol)	Methanol, Ethanol, IPA	Dipole-dipole, weak H-bonding	Moderate (Temperature dependent)
Polar Protic (Water)	Water, Buffer (pH 7.4)	Hydrophobic repulsion	Negligible (<0.01 mg/mL)

Mechanistic Visualization: Solvation Dynamics

The following diagram illustrates the competing forces determining PCC's solubility in different environments.



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Figure 1: Mechanistic pathways of PCC dissolution. Green pathways indicate favorable energetics; red pathways indicate thermodynamic barriers.

Experimental Protocol: Thermodynamic Solubility Determination

Objective: To determine the equilibrium solubility of **phenyl cyclohexanecarboxylate** in a target solvent using the Shake-Flask method coupled with HPLC quantification.

Prerequisites:

- Purity: PCC >98% purity (verify by HPLC/NMR).
- Temperature Control: 25.0 ± 0.5 °C.
- Replicates:

  per solvent.

Step-by-Step Workflow

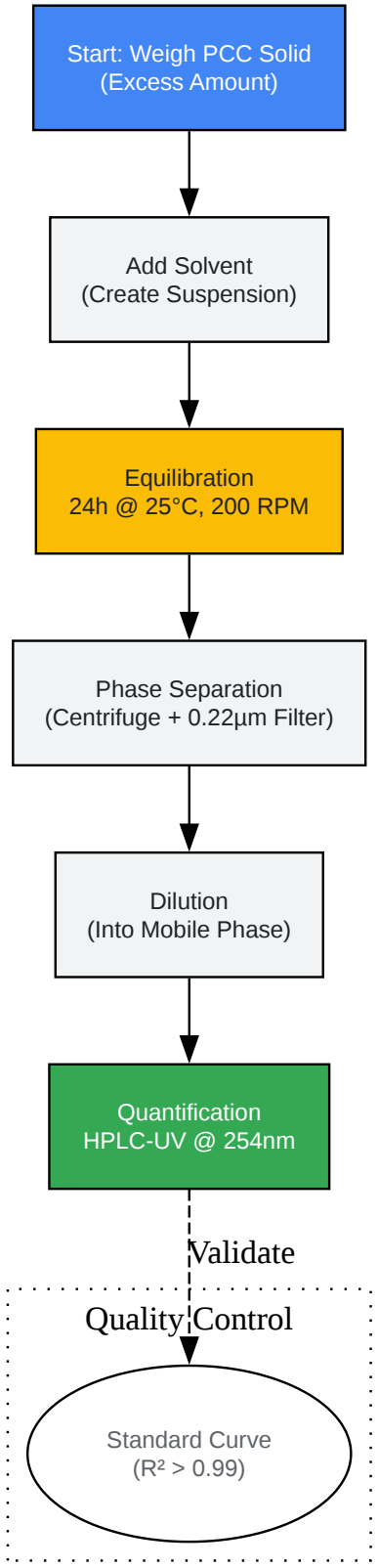
- Saturation Preparation:
  - Weigh approximately 50 mg of PCC solid into a 4 mL borosilicate glass vial.
  - Add 1.0 mL of the target solvent (e.g., Methanol, Hexane, or Phosphate Buffer).
  - Critical Check: If the solid dissolves immediately, add more PCC until a visible suspension persists.
- Equilibration (The Shake-Flask):
  - Seal the vial with a PTFE-lined cap to prevent solvent evaporation or leaching.
  - Place vials in an orbital shaker incubator set to 25°C at 200 RPM.
  - Duration: Agitate for 24 hours. Allow to stand (sediment) for 4 hours post-agitation to ensure phase separation.

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- Phase Separation:
  - Centrifuge the vials at 10,000 RPM for 10 minutes (if using microfuge tubes) or use a syringe filter.
  - Filtration: Using a pre-warmed glass syringe, filter the supernatant through a 0.22 µm PTFE filter (hydrophobic solvents) or PVDF filter (aqueous solvents).
  - Note: Discard the first 200 µL of filtrate to account for filter adsorption saturation.
- Quantification (HPLC-UV):
  - Dilute the filtrate with mobile phase (typically Acetonitrile:Water 80:20) to fall within the linear dynamic range of the detector.
  - Inject onto a C18 column (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm).
  - Detection: UV at 254 nm (targeting the phenyl chromophore).

Protocol Visualization

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Figure 2: Validated workflow for determining thermodynamic solubility, ensuring saturation and accurate quantification.

Implications for Drug Development & Synthesis[4]

Purification Strategies

The stark contrast in solubility between polar and nonpolar solvents can be exploited for purification via recrystallization:

- Solvent System: Dissolve PCC in a minimal amount of warm Ethanol or Isopropanol (Polar Protic).
- Anti-solvent: Slowly add cold Water or chill the solution. The high lipophilicity of PCC will force it to crystallize out as the dielectric constant of the medium increases.

Formulation Risks

For pharmaceutical applications, the low aqueous solubility (LogP ~3.8) classifies PCC as a BCS Class II (High Permeability, Low Solubility) candidate.

- Risk: Poor oral bioavailability due to dissolution rate-limiting steps.
- Mitigation: Use lipid-based formulations (LBFs) or amorphous solid dispersions (ASDs) using polymers like HPMC-AS to maintain supersaturation.

References

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